

Application Notes and Protocols for Studying Dihydroobovatin Effects in Cell Culture

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Compound of Interest

Compound Name: Dihydroobovatin

Cat. No.: B597640

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These application notes provide a comprehensive guide to utilizing cell culture models for investigating the biological effects of **Dihydroobovatin**, a natural compound with potential anti-cancer properties. The following sections detail the effects of **Dihydroobovatin** on cancer cell lines, outline relevant signaling pathways, and provide detailed protocols for key experimental assays.

Overview of Dihydroobovatin's Biological Effects

Dihydroobovatin, a derivative of Obovatol, has demonstrated cytotoxic effects against various cancer cell lines. Its mechanism of action is believed to involve the induction of apoptosis (programmed cell death) and the modulation of key signaling pathways that regulate cell survival and proliferation.

Key Target Cell Lines:

- HCT-116 (Human Colorectal Carcinoma): A well-characterized cell line for studying colon cancer.
- MCF-7 (Human Breast Adenocarcinoma): A commonly used model for breast cancer research, particularly for estrogen receptor-positive tumors.

Quantitative Data Summary

The following table summarizes the half-maximal inhibitory concentration (IC₅₀) values of **Dihydroobovatin** in HCT-116 and MCF-7 cancer cell lines. This data is essential for designing experiments to study the dose-dependent effects of the compound.

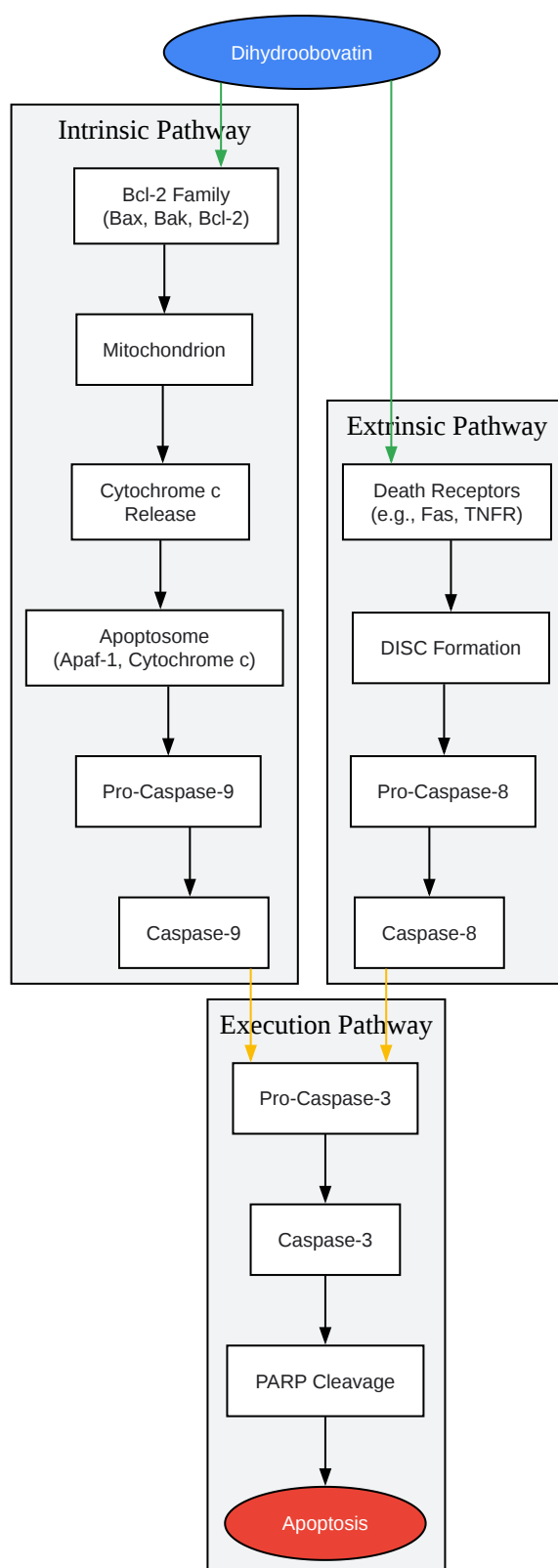
Cell Line	Compound	IC ₅₀ (μM)	Reference
HCT-116	Dihydroobovatin	21.3 ± 4.1	[1]
MCF-7	Dihydroobovatin	28.3 ± 5.1	[1]

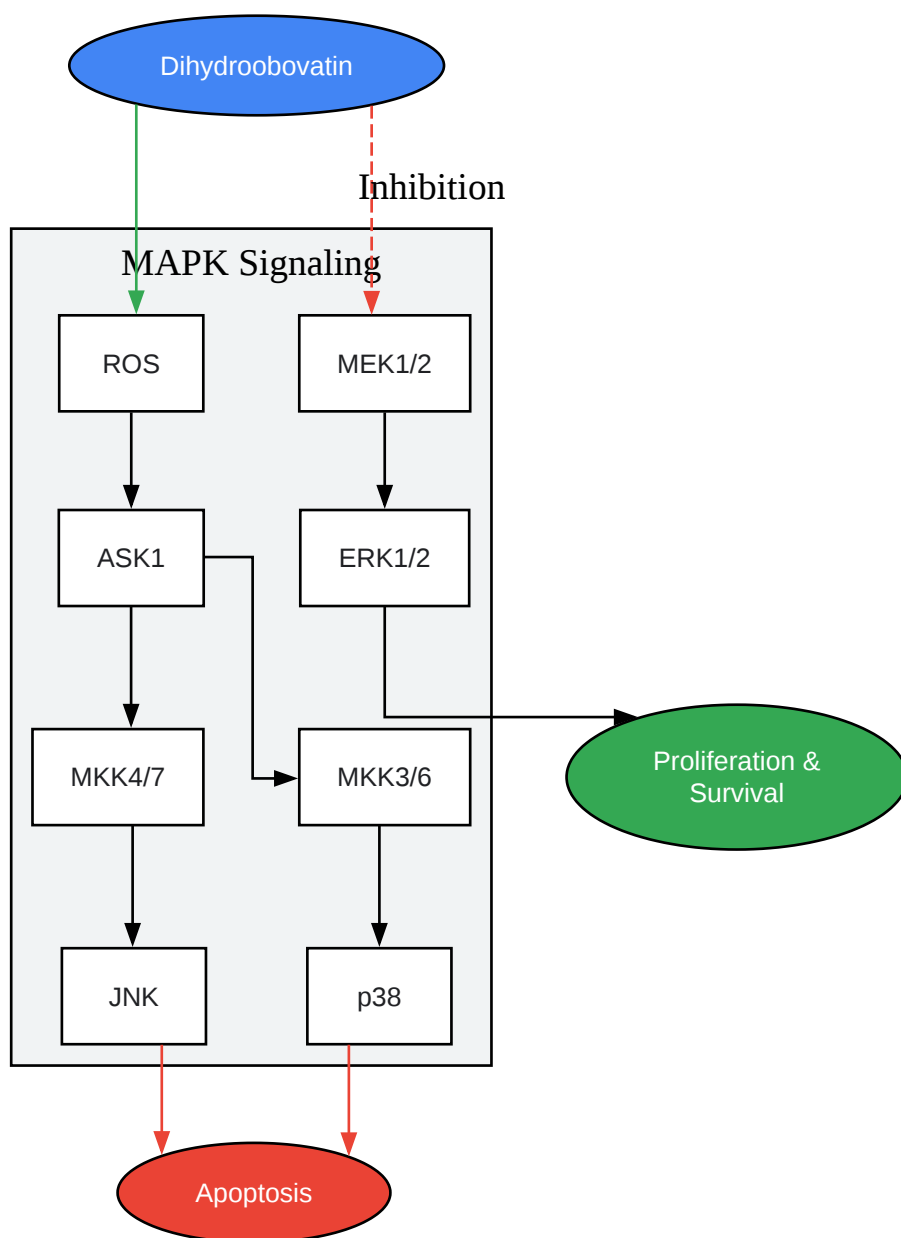
Proposed Signaling Pathways Modulated by Dihydroobovatin

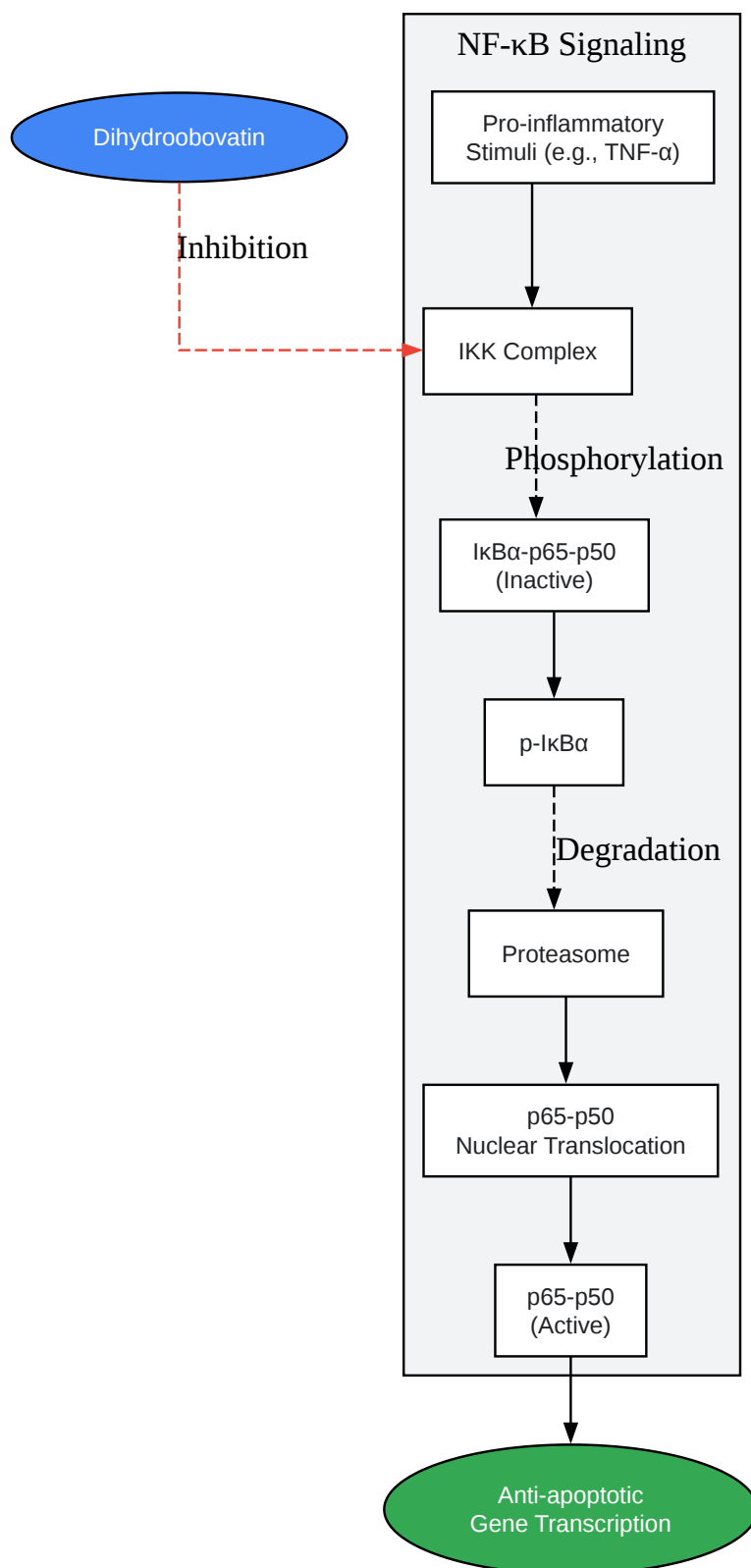
Based on studies of the parent compound Obovatol and other structurally related dihydrochalcones, **Dihydroobovatin** is hypothesized to exert its anti-cancer effects through the following signaling pathways:

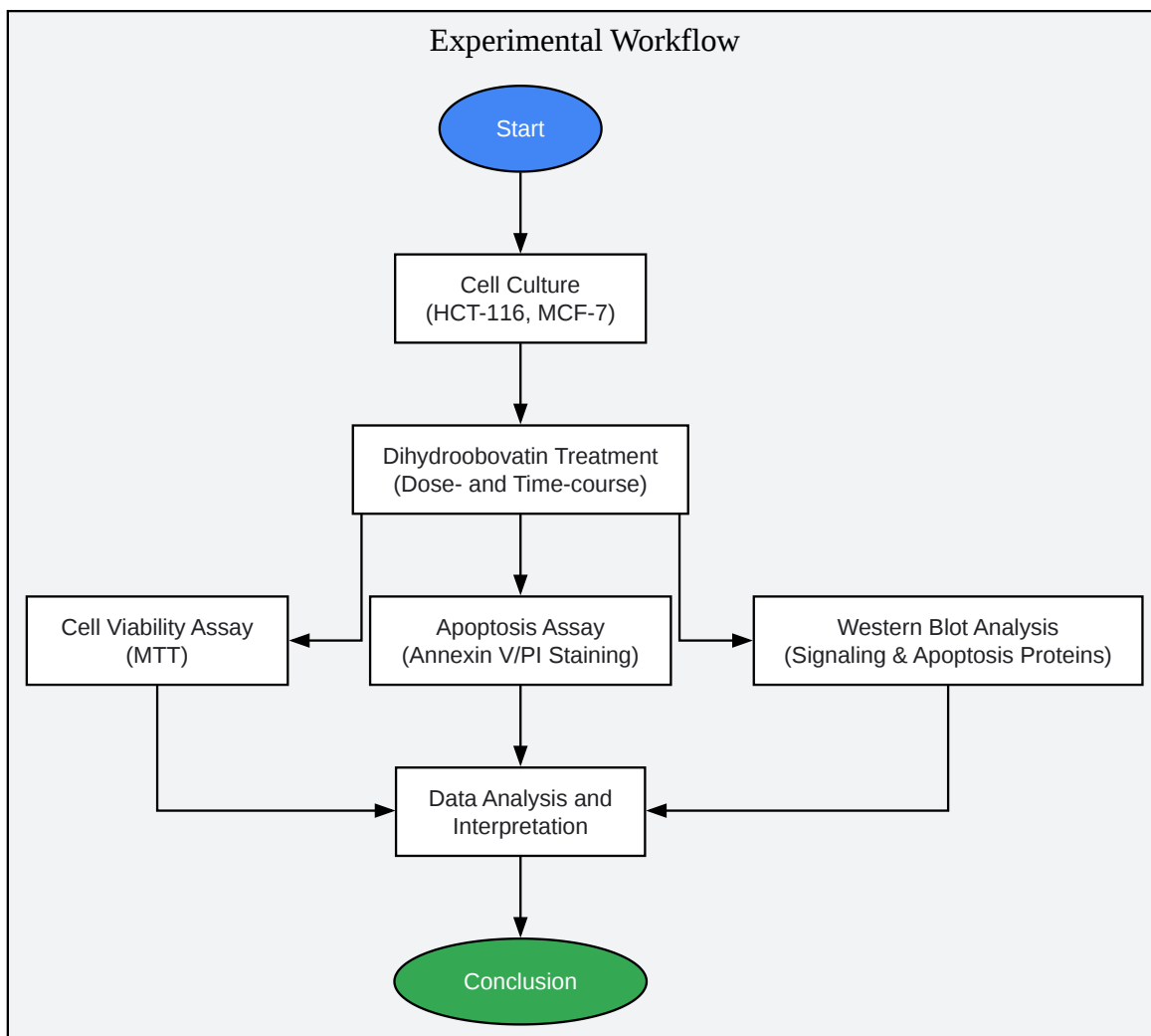
Induction of Apoptosis

Dihydroobovatin is proposed to induce apoptosis through both the intrinsic (mitochondrial) and extrinsic (death receptor) pathways. This involves the activation of a cascade of caspases, which are proteases that execute the apoptotic program. A related dihydrochalcone derivative has been shown to induce apoptosis via the intrinsic, extrinsic, and endoplasmic reticulum (ER) stress pathways in breast cancer cells.









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References

- 1. researchgate.net [researchgate.net]
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